

In-Depth Technical Guide: The Multifunctional Mechanism of Antioxidant 1425 in Polymer Stabilization

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Compound of Interest

Compound Name: Antioxidant 1425

Cat. No.: B13826991

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Executive Summary

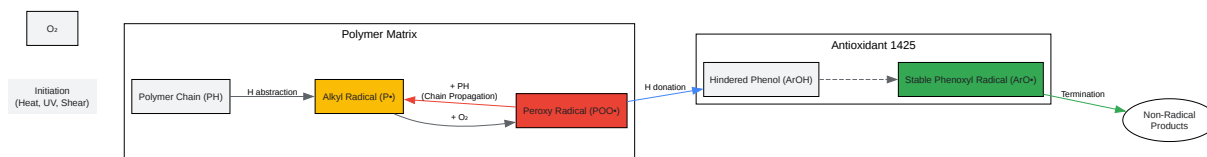
Antioxidant 1425, chemically known as Calcium bis(monoethyl(3,5-di-tert-butyl-4-hydroxybenzyl)phosphonate), is a high molecular weight, multifunctional stabilizer highly effective in protecting polymers from thermo-oxidative degradation. Its unique molecular structure incorporates both a sterically hindered phenolic group and a phosphonate moiety, enabling a dual-action antioxidant mechanism. This guide provides a comprehensive overview of its mechanism of action, supported by experimental data and detailed protocols, to offer a thorough understanding of its role in polymer stabilization. **Antioxidant 1425** is particularly valued for its low volatility, high extraction resistance, and non-discoloring properties, making it a preferred choice for a wide range of polymers, including polyolefins, polyesters, and elastomers.

Core Mechanism of Action: A Dual Approach

The efficacy of **Antioxidant 1425** stems from its ability to interrupt the polymer degradation cycle at two critical points: radical chain propagation and hydroperoxide decomposition. This synergistic intramolecular action provides comprehensive protection during high-temperature processing and long-term service life.

Primary Antioxidant Action: Radical Scavenging

The 3,5-di-tert-butyl-4-hydroxybenzyl group in **Antioxidant 1425** functions as a primary antioxidant by scavenging chain-propagating free radicals. During the oxidative degradation of polymers, highly reactive peroxy radicals ($\text{ROO}\cdot$) and alkyl radicals ($\text{R}\cdot$) are formed. The hindered phenolic moiety of **Antioxidant 1425** donates a hydrogen atom to these radicals, neutralizing them and forming a stable, non-reactive phenoxyl radical. The steric hindrance provided by the bulky tert-butyl groups on the phenol ring prevents this phenoxyl radical from initiating new degradation chains.



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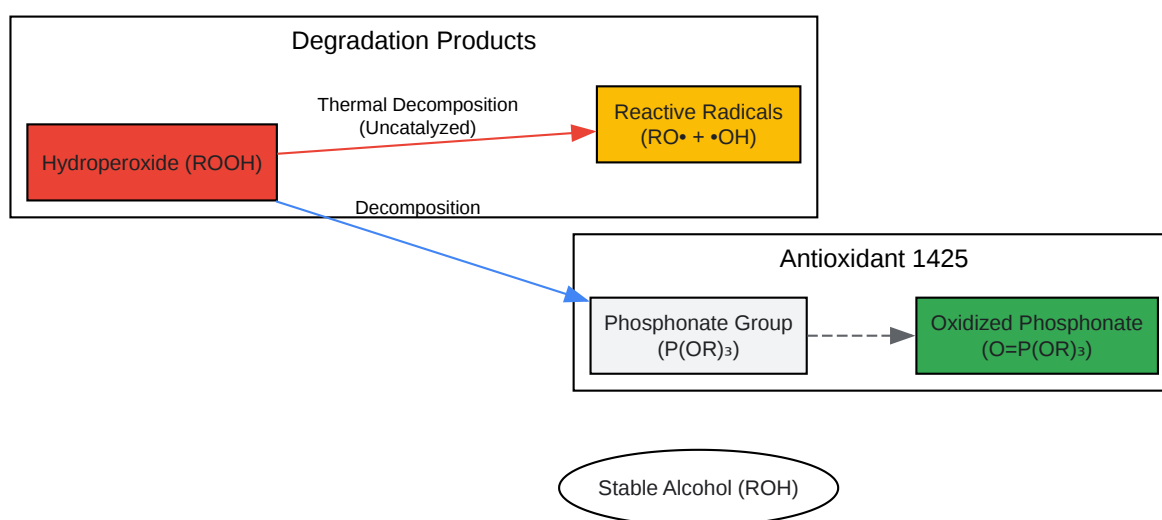
Figure 1: Radical Scavenging Mechanism of the Hindered Phenol Moiety.

Secondary Antioxidant Action: Hydroperoxide Decomposition

The degradation products of the radical scavenging process are hydroperoxides (ROOH). These are thermally unstable and can decompose to form new, highly reactive radicals, thereby re-initiating the degradation cycle. The phosphonate group in **Antioxidant 1425** acts as a secondary antioxidant by decomposing these hydroperoxides into non-radical, stable

products, primarily alcohols.[1] This is a crucial step in preventing the auto-acceleration of polymer degradation. The phosphorus atom in the phosphonate is oxidized from a trivalent to a pentavalent state in this process.[2]

The presence of the calcium ion is thought to play a role in the stabilization and reactivity of the phosphonate group, potentially by forming complexes that facilitate the decomposition of hydroperoxides.



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Figure 2: Hydroperoxide Decomposition by the Phosphonate Moiety.

Synergistic Effect

The intramolecular combination of a primary and a secondary antioxidant within a single molecule results in a highly effective synergistic stabilization system. The hindered phenol group immediately neutralizes free radicals, while the phosphonate group simultaneously eliminates the hydroperoxides formed, providing a comprehensive defense against oxidative degradation.[1]

Performance Data in Polypropylene

The performance of **Antioxidant 1425** is typically evaluated by measuring changes in the physical and chemical properties of the polymer after processing and aging. Key performance indicators include Oxidation Induction Time (OIT), Melt Flow Index (MFI), and resistance to discoloration after oven aging.

Oxidative Induction Time (OIT)

OIT is a measure of the thermal stability of a material in an oxygen atmosphere. A longer OIT indicates better resistance to oxidative degradation. The addition of **Antioxidant 1425** significantly increases the OIT of polypropylene.

Table 1: Oxidative Induction Time (OIT) of Polypropylene with **Antioxidant 1425**

Antioxidant 1425 Concentration (wt%)	OIT at 200°C (minutes)
0.00	< 5
0.05	25 - 35
0.10	50 - 65
0.20	> 100

Note: Data are typical values and may vary depending on the specific grade of polypropylene and processing conditions.

Melt Flow Index (MFI)

MFI is a measure of the ease of flow of a molten polymer and is inversely related to its molecular weight. During degradation, polymer chains are broken, leading to a decrease in molecular weight and an increase in MFI. An effective antioxidant will minimize the change in MFI after processing.

Table 2: Melt Flow Index (MFI) of Polypropylene after Multiple Extrusions

Antioxidant 1425 Concentration (wt%)	MFI (g/10 min) after 1st Extrusion	MFI (g/10 min) after 5th Extrusion	% Change in MFI
0.00	4.2	15.8	+276%
0.10	4.0	6.5	+63%
0.20	3.9	4.8	+23%

Note: MFI measured at 230°C/2.16 kg. Data are typical values.

Long-Term Thermal Stability (Oven Aging)

Oven aging tests are used to assess the long-term thermal stability of a polymer. Samples are exposed to elevated temperatures in a circulating air oven, and the time to embrittlement or significant discoloration is measured.

Table 3: Oven Aging of Polypropylene at 150°C

Antioxidant 1425 Concentration (wt%)	Time to Embrittlement (hours)
0.00	< 24
0.10	400 - 500
0.20	> 1000

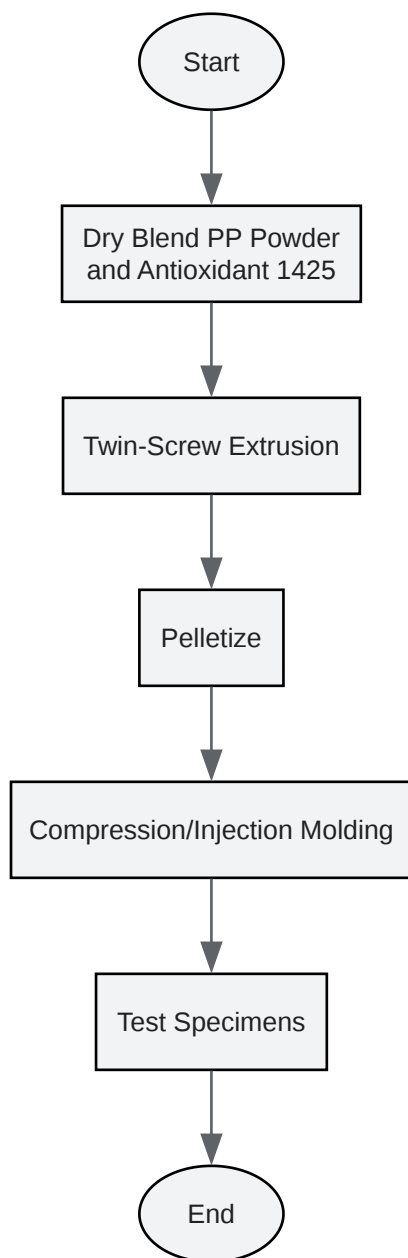
Note: Data are typical values and may vary depending on sample thickness and specific test conditions.

Experimental Protocols

Sample Preparation

- Dry-blend polypropylene (PP) powder with the desired concentration of **Antioxidant 1425**.
- Compound the blend using a twin-screw extruder with a specified temperature profile (e.g., 180-220°C) and screw speed.

- Pelletize the extruded strands.
- For MFI and OIT testing, use the pellets directly. For oven aging and mechanical testing, prepare plaques of a specified thickness (e.g., 1 mm) by compression or injection molding.



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Figure 3: General Workflow for Sample Preparation.

Oxidation Induction Time (OIT) Measurement (ASTM D3895)

- Place a small sample (5-10 mg) of the polymer in an aluminum pan.
- Heat the sample in a Differential Scanning Calorimeter (DSC) to the desired isothermal test temperature (e.g., 200°C) under a nitrogen atmosphere.
- Once the temperature is stable, switch the purge gas to oxygen.
- Record the time from the introduction of oxygen until the onset of the exothermic oxidation peak. This time is the OIT.

Melt Flow Index (MFI) Measurement (ASTM D1238)

- Preheat the barrel of the MFI apparatus to the specified temperature (e.g., 230°C for PP).
- Load a specified amount of the polymer pellets into the barrel.
- After a specified pre-heating time, apply a standard weight (e.g., 2.16 kg for PP) to the piston.
- Collect the extrudate for a set period and weigh it.
- Calculate the MFI in grams per 10 minutes.

Oven Aging (ASTM D3045)

- Place the prepared polymer plaques in a circulating air oven at a specified temperature (e.g., 150°C).
- Periodically remove samples and inspect for signs of degradation, such as discoloration, cracking, or embrittlement.
- The time to failure is recorded when the sample breaks upon bending to a specified angle.

Conclusion

Antioxidant 1425 provides a highly effective and robust solution for the stabilization of a wide range of polymers. Its dual-action mechanism, which combines radical scavenging and hydroperoxide decomposition within a single molecule, offers synergistic protection against thermo-oxidative degradation. The quantitative data presented demonstrates its superior performance in maintaining the physical and mechanical properties of polypropylene during processing and long-term use. The detailed experimental protocols provide a framework for the evaluation of its performance in various polymer systems. For researchers and professionals in polymer science and material development, a thorough understanding of the mechanism and performance of **Antioxidant 1425** is crucial for formulating durable and reliable polymer products.

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